

Using HATU for coupling N-Me-dl-leu-oh HCl

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Compound of Interest

Compound Name: *N-Me-dl-leu-oh HCl*

CAS No.: 2215857-49-9

Cat. No.: B3117198

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Application Note: Advanced HATU-Mediated Coupling Strategies for N-Me-DL-Leu-OH·HCl

Executive Summary

Coupling N-methylated amino acids presents a formidable synthetic challenge due to the profound steric hindrance imparted by the N-alkyl group. When utilizing N-methyl-DL-leucine hydrochloride (N-Me-DL-Leu-OH·HCl), researchers must simultaneously address steric bulk, salt neutralization, and the stereochemical implications of a racemic (DL) building block. This application note details the mechanistic rationale and validated protocols for utilizing HATU—a premier—to achieve high-yielding amide bond formation with this challenging substrate[1].

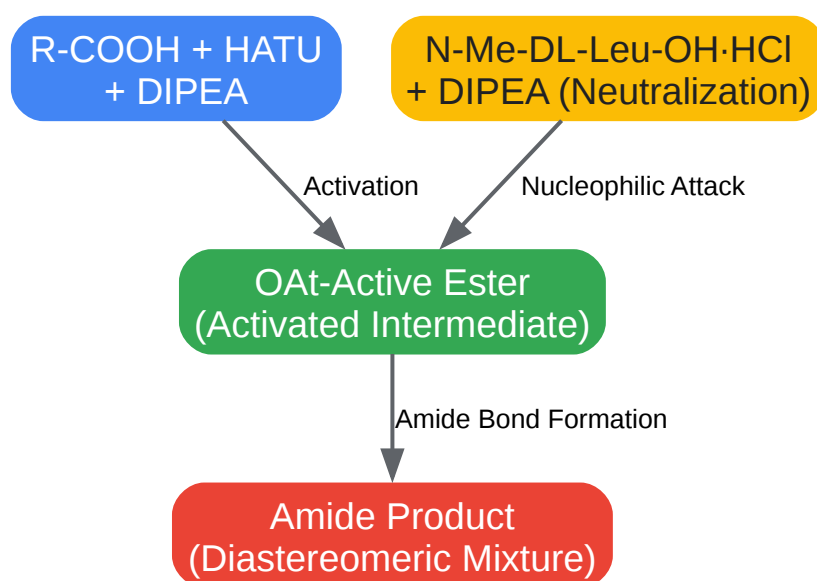
Mechanistic Causality: Why HATU?

Steric Hindrance vs. The 7-Aza Effect Standard coupling reagents (e.g., DCC, HBTU) often fail or require excessive reaction times (24–72 hours) when applied to N-methyl amino acids, leading to incomplete reactions, epimerization, or elevated byproducts[2]. HATU overcomes this activation barrier through the incorporation of a 1-hydroxy-7-azabenzotriazole (HOAt) moiety[1]. The nitrogen atom at position 7 of the pyridine ring exerts a neighboring group effect, acting as an intramolecular general base to coordinate the incoming nucleophile. This

significantly accelerates the nucleophilic attack on the OAt-active ester, making HATU the gold-standard reagent for [3][4].

Substrate Specifics: N-Me-DL-Leu-OH·HCl

- **Salt Neutralization:** The substrate is provided as a hydrochloride salt. To participate in coupling as a nucleophile, the HCl must be strictly neutralized. This requires an additional stoichiometric equivalent of a non-nucleophilic base, typically N,N-Diisopropylethylamine (DIPEA) or N-methylmorpholine (NMM)[4].
- **Stereochemical Considerations:** Because the substrate is a racemic mixture (DL), coupling it to a chiral molecule will inherently produce a pair of diastereomers. While HATU is renowned for suppressing epimerization during activation[1], it cannot alter the pre-existing racemic nature of the starting material. Chromatographic separation of the resulting diastereomers is usually required downstream[5].



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HATU-mediated coupling workflow for N-Me-DL-Leu-OH·HCl highlighting activation and neutralization.

Experimental Methodology & Protocols

Note: Because N-Me-DL-Leu-OH·HCl is an unprotected zwitterionic salt, it must be C-terminally protected (e.g., as a methyl ester) to act as a nucleophile. This protocol details its use as a nucleophile, a common scenario when building a peptide chain.

Protocol: Solution-Phase Coupling of an Fmoc-Amino Acid to H-N-Me-DL-Leu-OMe·HCl

Materials:

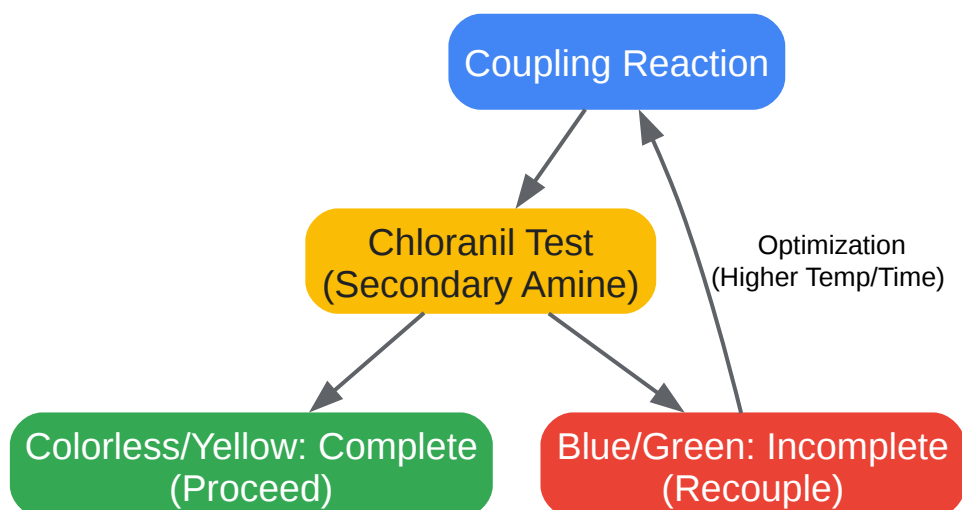
- Fmoc-AA-OH (Carboxylic acid component): 1.2 eq.
- H-N-Me-DL-Leu-OMe·HCl (Amine component): 1.0 eq.
- HATU: 1.2 eq.
- DIPEA: 3.0 eq. (1.0 eq for HCl neutralization + 2.0 eq for HATU activation).
- Solvent: Anhydrous DMF or DCM.

Step-by-Step Workflow:

- Pre-activation: Dissolve Fmoc-AA-OH (1.2 eq.) and HATU (1.2 eq.) in anhydrous DMF (approx. 0.1 M concentration) under an inert atmosphere[1].
- Base Addition: Add DIPEA (2.0 eq.) to the mixture. Stir at room temperature for 5–10 minutes to generate the OAt-active ester. The solution will typically turn a pale yellow.
- Substrate Preparation: In a separate vial, dissolve H-N-Me-DL-Leu-OMe·HCl (1.0 eq.) in DMF and add DIPEA (1.0 eq.) to neutralize the hydrochloride salt, liberating the free secondary amine.
- Coupling: Transfer the neutralized amine solution to the pre-activated ester mixture.
- Incubation: Stir the reaction at room temperature for 2 to 4 hours. Sterically hindered N-methyl couplings require longer times than standard primary amines[2].
- Workup: Dilute with ethyl acetate, wash sequentially with 5% KHSO₄(aq), saturated NaHCO₃(aq), and brine. Dry over Na₂SO₄, filter, and concentrate under reduced pressure.

Self-Validating Quality Control

A robust protocol must be self-validating. For N-methylated secondary amines, the standard Kaiser (ninhydrin) test is ineffective because it relies on primary amines to form the characteristic Ruhemann's purple[3]. Instead, the must be employed to monitor the disappearance of the secondary amine[3].



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Self-validating quality control loop for N-methyl secondary amine coupling using the Chloranil test.

Data Presentation: Optimization Parameters

To ensure maximum trustworthiness and reproducibility, the following table summarizes the optimized stoichiometric and environmental parameters for HATU-mediated coupling of N-methylated substrates based on empirical data[1][2][3][4].

Parameter	Primary Amine Standard	N-Methyl Amine Adjustment	Mechanistic Rationale
HATU Equivalents	0.95 - 1.0 eq.	1.2 - 2.0 eq.	Excess drives the sterically hindered reaction equilibrium forward[2].
DIPEA Equivalents	2.0 eq.	3.0 - 4.0 eq.	Neutralizes the HCl salt and provides base for OAt-ester activation[4].
Pre-activation	2 mins	5 - 10 mins	Ensures full OAt-ester formation before the weak nucleophile enters[1].
Coupling Time	30 mins	2 - 18 hours	Steric bulk drastically reduces the kinetics of nucleophilic attack[2].
QC Assay	Kaiser Test	Chloranil Test	Ninhydrin fails to form Ruhemann's purple with secondary amines[3].

References

- Title: Synthesis and Modification of the Amyloid Peptide Sequence 37-42 of A β 42 Source: SciELO URL:[[Link](#)]
- Title: Synthesis of Norfijimycin A with Activity against Mycobacterium tuberculosis Source: ConnectSci URL:[[Link](#)]

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